

An In-depth Technical Guide to the Safety and Handling of Pentamethylbenzaldehyde

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Compound of Interest

Compound Name: **Pentamethylbenzaldehyde**

Cat. No.: **B097405**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Pentamethylbenzaldehyde** (CAS No. 17432-38-1), a compound used in various research and development applications. The following sections detail the hazards, precautionary measures, and physical and chemical properties of this substance, ensuring its safe use in a laboratory setting.

Hazard Identification and Classification

Pentamethylbenzaldehyde is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with its oral toxicity, skin and eye irritation, and potential for respiratory irritation.

[1] It is also a combustible liquid.[2]

Table 1: GHS Classification[1][2]

Hazard Class	Category
Acute toxicity, Oral	Category 4
Skin irritation	Category 2
Eye irritation	Category 2A
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3
Flammable liquids	Category 4
Short-term (acute) aquatic hazard	Category 3

Pictogram:



Signal Word: Warning[1][2]

Hazard Statements:[1][2]

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H402: Harmful to aquatic life.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Pentamethylbenzaldehyde** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Pentamethylbenzaldehyde**

Property	Value	Source
Molecular Formula	$C_{12}H_{16}O$	[1] [3]
Molecular Weight	176.25 g/mol	[1] [3]
Appearance	Clear, liquid	[2]
Melting Point/Freezing Point	-6 °C (21 °F)	[2] [4] [5]
Initial Boiling Point and Boiling Range	204 - 205 °C (399 - 401 °F)	[2] [4] [5]
Boiling Point	144 °C at 6 mmHg	[6]
Flash Point	71 °C (159.8 °F)	[4] [5]
Autoignition Temperature	435 °C (815 °F)	[4]
Partition coefficient: n-octanol/water	log Pow: 2.25	[2]
Vapor Pressure	<1 mbar @ 20 °C	[4]
Vapor Density	4.1	[4]
Specific Gravity	1.015	[4]

Handling and Storage Precautions

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Table 3: Handling and Storage Precautions[\[2\]](#)[\[4\]](#)[\[7\]](#)

Precaution	Description
Ventilation	Ensure adequate ventilation, especially in confined areas. Use explosion-proof electrical/ventilating/lighting equipment.
Personal Protective Equipment (PPE)	Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles or face shield). Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
Hygiene	Wash hands and face thoroughly after handling. Do not eat, drink, or smoke when using this product. Immediately change contaminated clothing.
Handling	Avoid contact with skin and eyes. Avoid breathing vapors or mists. Keep away from open flames, hot surfaces, and sources of ignition. Take precautionary measures against static discharge.
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Store under inert gas as the substance is air-sensitive.

First-Aid Measures

In case of exposure, immediate and appropriate first-aid is critical.

Table 4: First-Aid Measures[2][4][7]

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Immediately make the victim drink water (two glasses at most).
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. Call an ophthalmologist.
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.

Fire-Fighting Measures

Pentamethylbenzaldehyde is a combustible liquid and forms explosive mixtures with air on intense heating.[\[2\]](#)

Table 5: Fire-Fighting Measures[\[2\]](#)[\[4\]](#)[\[7\]](#)

Measure	Description
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.
Unsuitable Extinguishing Media	No limitations of extinguishing agents are given for this substance/mixture.
Specific Hazards	Vapors are heavier than air and may spread along floors. Development of hazardous combustion gases or vapors (carbon oxides) is possible in the event of a fire.
Protective Equipment	Wear self-contained breathing apparatus and full protective gear.
Further Information	Remove container from danger zone and cool with water. Prevent fire extinguishing water from contaminating surface water or the ground water system.

Accidental Release Measures

In the event of a spill, the following procedures should be followed to mitigate the hazard.

Table 6: Accidental Release Measures[2][4][7]

Aspect	Procedure
Personal Precautions	Do not breathe vapors or aerosols. Avoid substance contact. Ensure adequate ventilation. Keep away from heat and sources of ignition. Evacuate the danger area and observe emergency procedures.
Environmental Precautions	Do not let product enter drains. Cover drains.
Methods for Containment and Cleaning Up	Soak up with inert absorbent material. Keep in suitable, closed containers for disposal.

Toxicological Information

The toxicological properties of **Pentamethylbenzaldehyde** have not been thoroughly investigated.^[2] However, based on its GHS classification, it is harmful if swallowed and causes skin and eye irritation.^{[1][2]} Data for a structurally related compound, p-Tolualdehyde, suggests a No Expected Sensitization Induction Level (NESIL) of 1100 µg/cm² for skin sensitization.^[8] For another analog, Benzaldehyde, the oral LD₅₀ in rats was determined to be approximately 1430 mg/kg bw and 2170 mg/kg.^[9]

Experimental Protocols

Detailed experimental protocols for determining the safety profile of a chemical like **Pentamethylbenzaldehyde** are typically based on standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Example Protocol: Acute Oral Toxicity - OECD Test Guideline 423

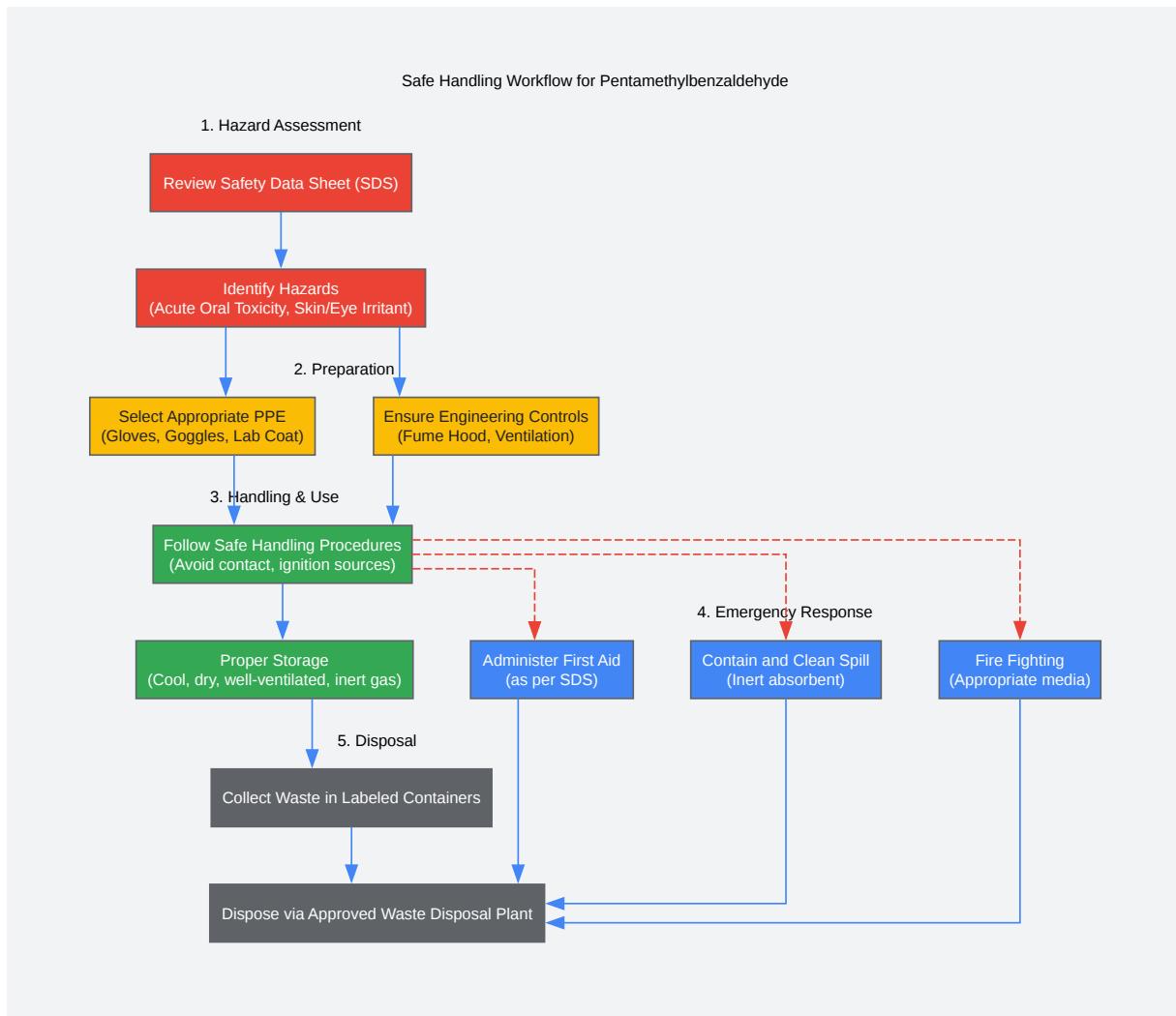
This is a representative protocol and may not have been specifically performed for **Pentamethylbenzaldehyde**.

- Objective: To determine the acute oral toxicity of the substance.
- Test Animals: Typically, rats of a single sex (usually females) are used.
- Procedure:
 - A single dose of the substance is administered by gavage to a group of animals.
 - The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
 - The choice of the starting dose is based on any existing information about the substance's toxicity.
 - Animals are observed for signs of toxicity shortly after dosing and periodically for up to 14 days.

- Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- The body weight of the animals is recorded weekly.
- At the end of the study, all animals are euthanized and subjected to a gross necropsy.
- Data Analysis: The results are used to classify the substance into one of the GHS categories for acute oral toxicity.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Pentamethylbenzaldehyde**, from initial hazard assessment to final disposal.

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Caption: Logical workflow for the safe handling of **Pentamethylbenzaldehyde**.

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